

Antifungal properties of 2,4-dihydroxyphenyl ethanone derivatives.

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Compound of Interest

Compound Name:	2-Chloro-1-(2,4-dihydroxyphenyl)ethanone
Cat. No.:	B1586509

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An In-depth Technical Guide to the Antifungal Properties of 2,4-Dihydroxyphenyl Ethanone Derivatives

Authored by a Senior Application Scientist Abstract

The escalating prevalence of invasive fungal infections, coupled with the emergence of drug-resistant strains, presents a formidable challenge to global health. This necessitates the urgent discovery and development of novel antifungal agents with unique mechanisms of action. This technical guide provides a comprehensive overview of a promising class of compounds: 2,4-dihydroxyphenyl ethanone derivatives. We will delve into their chemical synthesis, explore their broad-spectrum antifungal activity, elucidate their potential mechanisms of action, and discuss key structure-activity relationships. Furthermore, this guide furnishes detailed, field-proven protocols for the in-vitro evaluation of these compounds, empowering researchers to accelerate their own discovery pipelines.

Introduction: The Imperative for Novel Antifungal Scaffolds

The current arsenal of antifungal drugs is limited to a few classes, and their efficacy is threatened by rising resistance. The slow pace of antifungal drug development underscores the need for innovative screening strategies and the exploration of new chemical scaffolds. Natural

products have historically been a rich source of inspiration for new therapeutic agents. 2,4-dihydroxyphenyl ethanone, also known as 2,4-dihydroxyacetophenone, is a naturally occurring phenolic compound that has served as a versatile starting material for the synthesis of various biologically active molecules, including derivatives with significant antifungal properties. This guide will focus on the synthesis, evaluation, and characterization of these derivatives as potential next-generation antifungal agents.

Synthesis and Characterization of 2,4-Dihydroxyphenyl Ethanone Derivatives

The synthesis of 2,4-dihydroxyphenyl ethanone derivatives often involves modifications at the ethyl group or the aromatic ring. A common and effective strategy is the Claisen-Schmidt condensation to produce chalcone derivatives, which are characterized by an α,β -unsaturated ketone moiety. This

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